

Technical Guide: Physicochemical Characterization and Utilization of (S)-2-fluoropropan-1-ol

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Compound of Interest

Compound Name: (S)-2-FLUOROPROPAN-1-OL

CAS No.: 877822-87-2

Cat. No.: B3043498

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Executive Summary: The Fluorine Effect

(S)-2-fluoropropan-1-ol (CAS: 3824-87-1 for racemate; specific enantiomer often referenced under same or derivative CAS) is a high-value chiral building block in drug discovery. The introduction of a fluorine atom at the C2 position of the propyl chain creates a dipole that significantly alters the molecule's electronic and steric profile compared to its non-fluorinated analog, 1-propanol.

For researchers, the critical utility of this compound lies in the gauche effect, where the C–F and C–O bonds preferentially adopt a gauche conformation, influencing the binding affinity of the final drug candidate. This guide provides the definitive physicochemical data and validated synthetic workflows required to utilize this synthon effectively.

Physicochemical Profile

The following data aggregates experimental values for 2-fluoropropan-1-ol. Note that boiling point and density are scalar properties and are identical for the (S)-enantiomer, (R)-enantiomer,

and racemate under achiral conditions. Optical rotation is the distinguishing vector.

Table 1: Critical Physical Constants

Property	Value	Conditions / Context
Boiling Point	115 °C	@ 760 mmHg (Standard Atmosphere) [1][2]
Density	0.959 g/cm ³	@ 25 °C [1][3]
Refractive Index ()	1.352	@ 20 °C, Sodium D-line [3]
Specific Rotation ()	-9.7°	c=1.0, CHCl ₃ (Specific to (S)-isomer) [3]
Flash Point	33.3 °C	Closed Cup (Flammable Liquid) [1]
Molecular Weight	78.09 g/mol	C ₃ H ₇ FO
Appearance	Colorless Liquid	Clear, volatile

Technical Insight - Boiling Point Anomaly: The boiling point of 2-fluoropropan-1-ol (115 °C) is significantly higher than that of 1-propanol (97 °C) and its isomer 1-fluoro-2-propanol (85 °C). This elevation is attributed to the enhanced polarity of the C2-F bond reinforcing the intermolecular hydrogen bonding network of the primary hydroxyl group, a phenomenon often observed in

-fluoro alcohols.

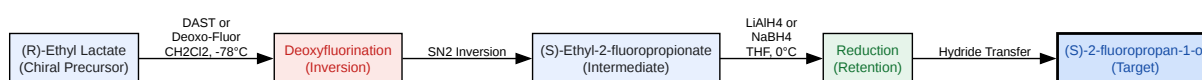
Synthetic Methodology & Stereochemical Control

To ensure the isolation of the (S)-enantiomer, the synthesis must account for the stereochemical inversion inherent in nucleophilic fluorination. The most robust route utilizes (R)-Ethyl Lactate as the chiral pool precursor.

Retrosynthetic Logic

- Fluorination Step: Conversion of the secondary alcohol in ethyl lactate to a fluoride using DAST or Deoxo-Fluor proceeds via an S_N2 mechanism, causing inversion of configuration.
 - (R)-Lactate precursor
 - (S)-Fluoro ester.
- Reduction Step: Reduction of the ester moiety to the primary alcohol preserves the stereocenter at C2.
 - (S)-Fluoro ester
 - (S)-Fluoro alcohol.

Validated Synthetic Workflow[7]



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Figure 1: Stereoselective synthesis of **(S)-2-fluoropropan-1-ol** via (R)-ethyl lactate inversion.

Detailed Protocol (Representative Scale)

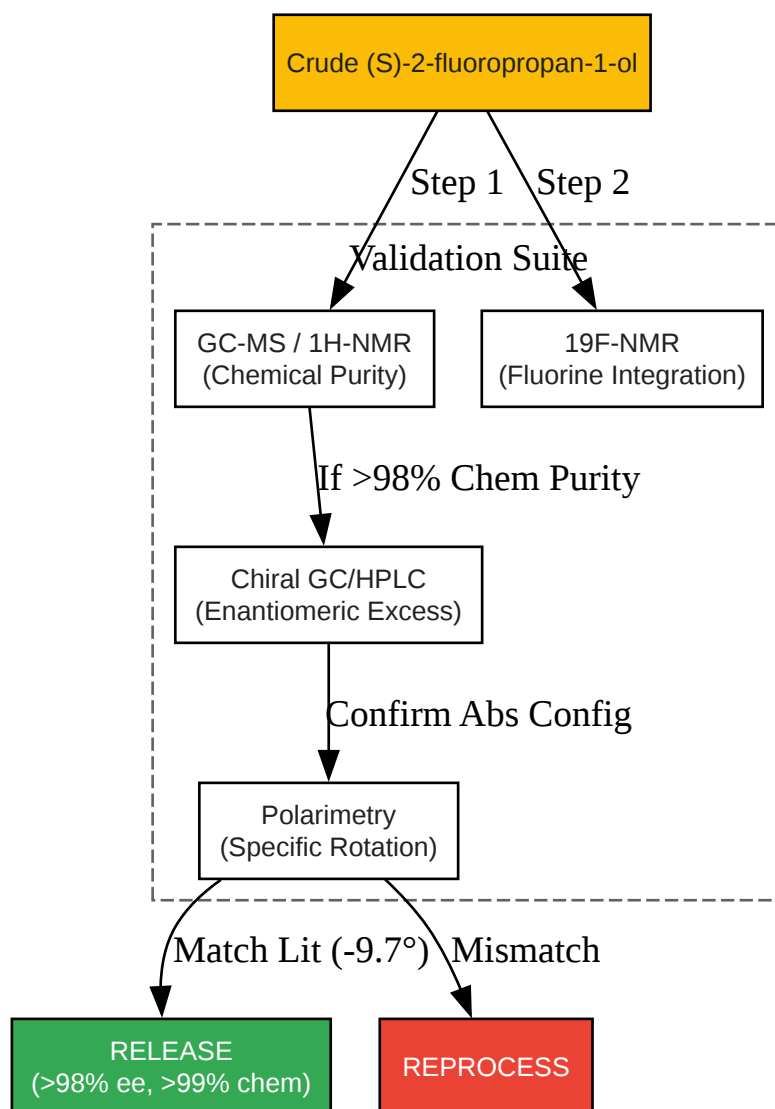
- Activation/Fluorination: Charge a reactor with (R)-ethyl lactate (1.0 eq) in anhydrous DCM. Cool to $-78^\circ C$. Slowly add Diethylaminosulfur trifluoride (DAST, 1.1 eq). The reaction inverts the C2 center from (R) to (S).
- Quench & Isolation: Quench carefully with saturated $NaHCO_3$ (exothermic!). Extract with DCM, dry over $MgSO_4$, and concentrate to yield (S)-ethyl-2-fluoropropionate.
- Reduction: Dissolve the intermediate in dry THF. Add $LiAlH_4$ (1.0 eq) at $0^\circ C$. Stir until ester consumption is complete (monitored by TLC/GC).

- Purification: Quench with Fieser method (Water/NaOH/Water). Filter precipitate. Distill the filtrate to obtain pure **(S)-2-fluoropropan-1-ol** (bp 115 °C).

Analytical Validation & Quality Assurance

Trust in the chiral integrity of the building block is paramount. The following workflow ensures both chemical and optical purity.

Analytical Workflow[8][9][10]



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Figure 2: Quality control decision tree for chiral fluorinated alcohols.

Key Spectroscopic Markers

- F NMR: Look for a multiplet around -180 to -190 ppm (decoupled) or complex splitting due to H-F coupling (Hz).
- H NMR: The geminal proton at C2 (CH-F) typically appears as a distinct multiplet (dm) shifted downfield (approx. 4.5–5.0 ppm) due to the electronegative fluorine.
- Chiral Chromatography: Use a column with chiral stationary phases capable of H-bond interaction (e.g., Chiralcel OD-H or AD-H) to resolve the enantiomers.

Handling & Safety Profile

- Flammability: Flash point is 33.3 °C. Store in a flammables cabinet. Ground all equipment during transfer to prevent static discharge ignition.
- Toxicity: Fluorinated alcohols can exhibit specific toxicity profiles different from their non-fluorinated parents. Handle as a potential skin irritant and metabolic toxin.
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) to prevent moisture uptake, which affects density measurements and reaction stoichiometry.

References

- LookChem.[1][2] (n.d.). 2-Fluoropropan-1-ol Properties and Safety Data. Retrieved October 26, 2023, from [Link]
- PubChem. (2025).[3] 2-Fluoropropan-1-ol Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [Link]

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Sources

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